

5-Ethyl-3,5-dimethyloctane CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Ethyl-3,5-dimethyloctane

Cat. No.: B15458292

[Get Quote](#)

An In-depth Technical Guide to **5-Ethyl-3,5-dimethyloctane**

Introduction

5-Ethyl-3,5-dimethyloctane is a saturated, branched-chain alkane with the molecular formula $C_{12}H_{26}$. As a member of the hydrocarbon family, it is a non-polar molecule characterized by single bonds between its carbon and hydrogen atoms. This structural simplicity results in a compound that is largely inert, a defining feature of alkanes. While not a compound of major industrial or research focus, a thorough understanding of its identifiers, structure, and properties is essential for researchers in organic chemistry, petrochemistry, and related fields where complex hydrocarbon mixtures are common. This guide provides a comprehensive overview of **5-Ethyl-3,5-dimethyloctane**, synthesizing available data from authoritative sources to serve as a key reference for scientists and development professionals.

Section 1: Core Identifiers and Molecular Structure

Correctly identifying a chemical compound is the cornerstone of scientific research, ensuring accuracy and reproducibility. A variety of standardized systems are used to catalogue and reference molecules. The primary identifiers for **5-Ethyl-3,5-dimethyloctane** are consolidated below.

The Chemical Abstracts Service (CAS) Registry Number is a unique numerical identifier assigned to every chemical substance, providing an unambiguous way to reference the compound in literature and databases.^[1] The IUPAC name, **5-Ethyl-3,5-dimethyloctane**, is

derived from a systematic set of rules designed to provide a standardized and descriptive name for its chemical structure. Other key identifiers, such as the InChI and SMILES strings, offer machine-readable formats that are crucial for cheminformatics and computational chemistry applications.[\[1\]](#)[\[2\]](#)

Identifier Type	Identifier	Source
CAS Number	62183-65-7	NIST, PubChem [1] [2]
IUPAC Name	5-Ethyl-3,5-dimethyloctane	NIST, PubChem [1] [2]
Molecular Formula	C ₁₂ H ₂₆	NIST, PubChem [1] [2]
SMILES	<chem>CCCC(C)(CC)CC(C)CC</chem>	PubChem [2]
InChI	InChI=1S/C ₁₂ H ₂₆ /c1-6-9-12(5,8-3)10-11(4)7-2/h11H,6-10H2,1-5H3	NIST, PubChem [1] [2]
InChIKey	OLBJDMSGRVKJMF-UHFFFAOYSA-N	NIST, PubChem [1] [2]

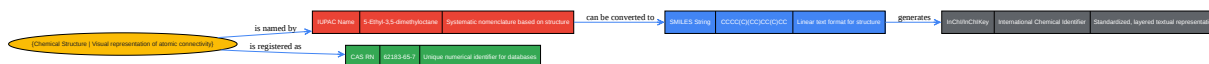
Molecular Structure Visualization

The structural formula provides a two-dimensional representation of the atomic arrangement within the molecule. The IUPAC name indicates an eight-carbon (octane) backbone with a methyl group at position 3, and both a methyl and an ethyl group at the chiral center, position 5.

Caption: 2D structure of **5-Ethyl-3,5-dimethyloctane**.

Relationship of Chemical Identifiers

The various identifiers for a molecule are interconnected, each serving a different purpose but all pointing to the same unique chemical structure. This diagram illustrates the logical flow from the visual structure to its various text-based and numerical representations.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-ethyl-3,5-dimethyloctane [webbook.nist.gov]
- 2. 5-Ethyl-3,5-dimethyloctane | C₁₂H₂₆ | CID 53424943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Ethyl-3,5-dimethyloctane CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15458292#5-ethyl-3-5-dimethyloctane-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com